

# 2-Amino-4-nitrobenzoic acid CAS number

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## Compound of Interest

Compound Name: 2-Amino-4-nitrobenzoic acid

Cat. No.: B145930

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## An In-depth Technical Guide to 2-Amino-4-nitrobenzoic Acid

CAS Number: 619-17-0

This technical guide provides a comprehensive overview of **2-Amino-4-nitrobenzoic acid**, a pivotal chemical intermediate for researchers, scientists, and professionals in drug development. The document details its chemical properties, outlines synthetic approaches, discusses its applications, and provides essential safety information.

## Chemical and Physical Properties

**2-Amino-4-nitrobenzoic acid**, also known as 4-Nitroanthranilic acid, is an aromatic compound featuring both an amino and a nitro functional group, making it a versatile building block in organic synthesis.<sup>[1]</sup> Its key properties are summarized below.

Table 1: Physicochemical Properties of **2-Amino-4-nitrobenzoic Acid**

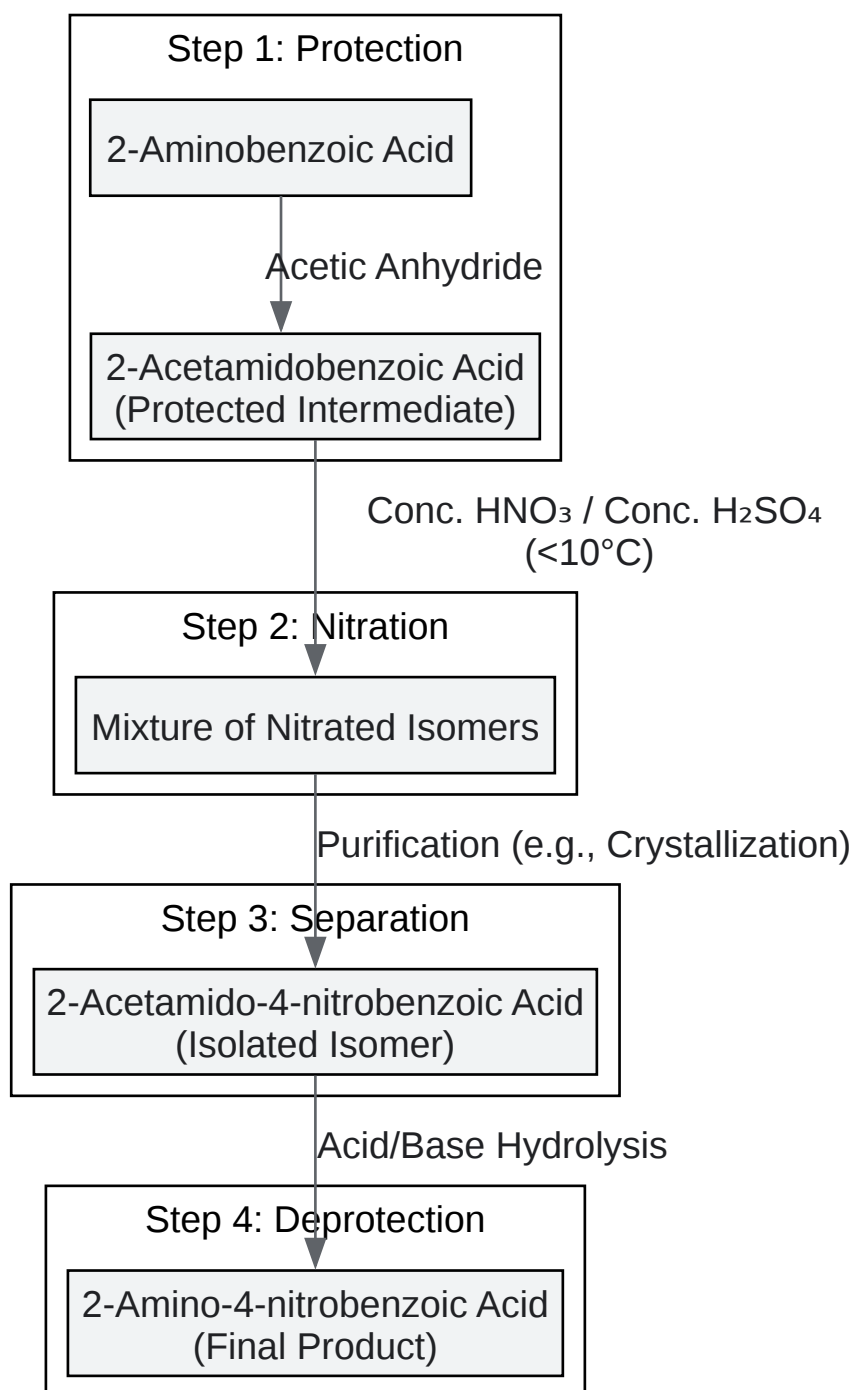
Property	Value	Reference(s)
CAS Number	619-17-0	[1][2]
Synonyms	4-Nitroanthranilic acid, 4-Nitro-2-aminobenzoic acid	[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub>	[1]
Molecular Weight	182.13 g/mol	[1]
Appearance	Orange to light yellow/brown powder/crystal	[1]
Melting Point	267-274 °C	[1]
Purity	≥97-98%	[1]
IUPAC Name	2-amino-4-nitrobenzoic acid	
InChI Key	UEALKTCRMBVTFN-UHFFFAOYSA-N	
Storage Temperature	0-8 °C or Room Temperature (sealed, dry)	[1]

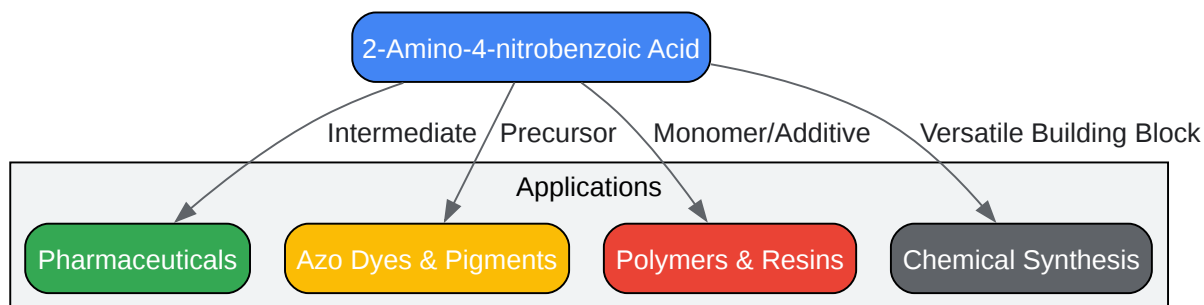
## Synthesis and Experimental Protocols

While specific, detailed protocols for the direct synthesis of **2-Amino-4-nitrobenzoic acid** are not readily available in the provided literature, established chemical principles allow for the outlining of logical synthetic pathways. The synthesis generally involves the introduction of amino and nitro groups onto a benzoic acid scaffold.

### Conceptual Synthetic Pathway: Nitration of 2-Aminobenzoic Acid

A common strategy for synthesizing nitro-substituted aminobenzoic acids involves the protection of the highly reactive amino group, followed by nitration and subsequent deprotection.[3] This prevents oxidation of the amino group by the strong nitrating agents.





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## References

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- To cite this document: BenchChem. [2-Amino-4-nitrobenzoic acid CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b145930#2-amino-4-nitrobenzoic-acid-cas-number\]](https://www.benchchem.com/product/b145930#2-amino-4-nitrobenzoic-acid-cas-number)

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